

Chemical Identity & Regulatory Status of Masoprocol

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Compound Focus: Masoprocol

CAS No.: 27686-84-6

Cat. No.: S597253

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The table below summarizes the core identifying information and development status for **Masoprocol** based on the search results.

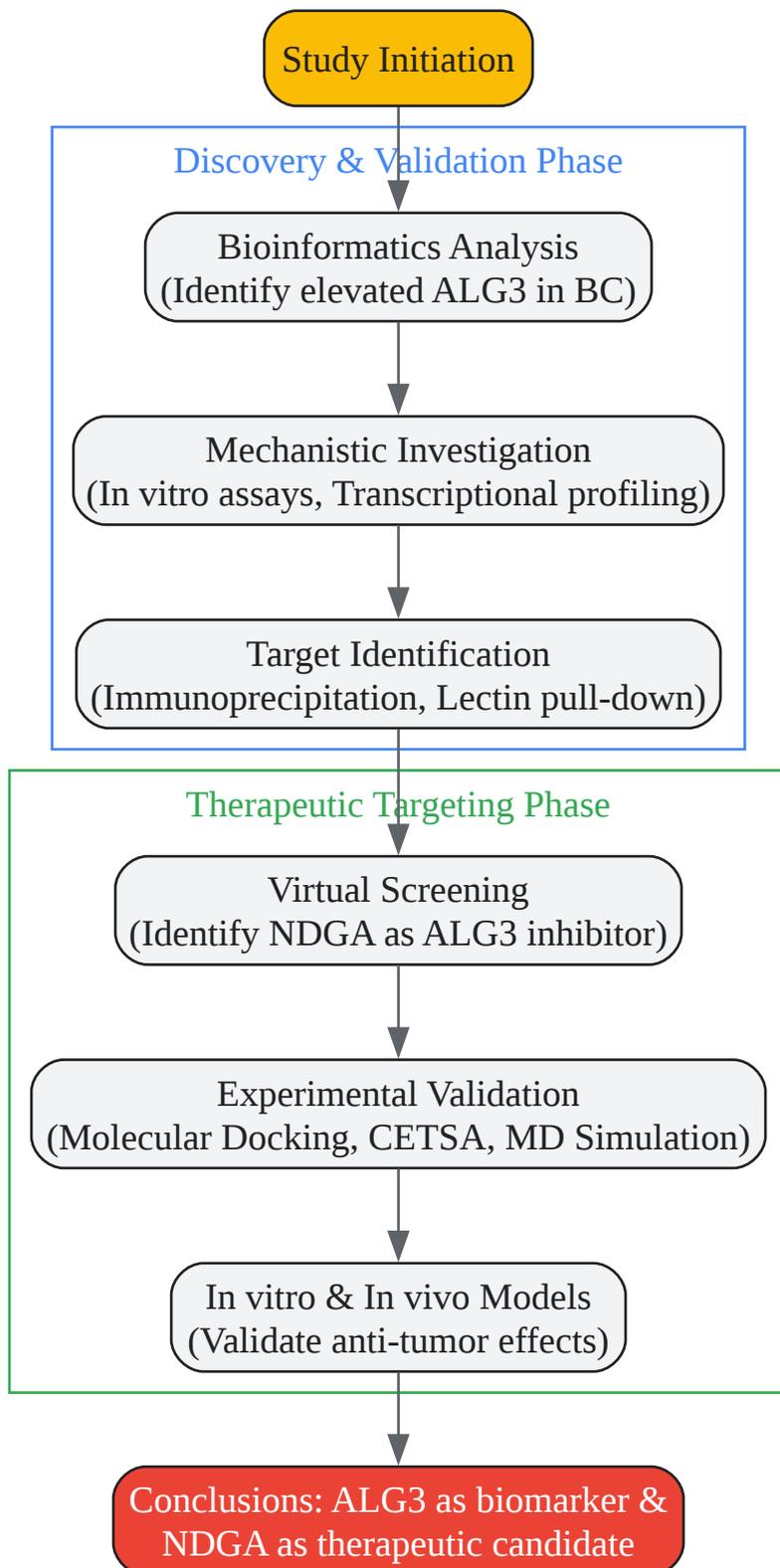
Property	Details
IUPAC Name	4-[4-(3,4-dihydroxyphenyl)-2,3-dimethylbutyl]benzene-1,2-diol [1]
Other Synonyms	Nordihydroguaiaretic acid (NDGA); erythro-nordihydroguaiaretic acid [2]
CAS Registry Number	27686-84-6 [2]
Molecular Formula	C ₁₈ H ₂₂ O ₄ [2]
Drug Type	Small molecule drug [2]
Highest Phase of Development	Withdrawn (The search results do not specify the reason or timeline for withdrawal) [2]
Known Approval	Initially approved in the United States on September 4, 1992, for Actinic Keratosis [2]

Recent Research & Proposed Mechanisms of Action

Although **Masoprocol**'s clinical status is "Withdrawn," it remains an active subject of scientific investigation. A recent 2025 study has proposed a novel anticancer mechanism.

Detailed Experimental Workflow from 2025 Study

The following diagram illustrates the integrated approach used in a recent study to investigate NDGA's role in inhibiting bladder cancer metastasis [3].



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Research workflow for NDGA mechanism study.

This research established a promising mechanism where NDGA inhibits cancer metastasis by targeting a specific glycosylation enzyme [3]. The study provides a detailed experimental pathway from biomarker discovery to therapeutic validation.

Comprehensive Pharmacological Profile

NDGA is a phenolic lignan obtained from the creosote bush (*Larrea tridentata*) [1]. Its biological activity is largely attributed to its structure, which features two catechol rings.

The table below summarizes its key molecular targets and associated effects as described in the literature [1].

Target / Action	Documented or Proposed Effect
Pan-Lipoxygenase (LOX) Inhibitor	Reduces the production of inflammatory mediators like leukotrienes [1].
Potent Antioxidant	The catechol rings scavenge reactive oxygen species (ROS) [1].
Activator of NRF2 Pathway	Can induce endogenous antioxidant responses in cells [1].
Inhibitor of α 1,3-mannosyltransferase (ALG3)	Proposed novel mechanism for inhibiting cancer metastasis via suppression of protein glycosylation [3].

Implications for Research and Development

The ongoing research into NDGA highlights several key points for professionals in the field:

- Novel Mechanisms:** Investigation of NDGA has moved beyond its traditional role as a lipoxygenase inhibitor, exploring new targets like glycosylation enzymes in oncology [3].
- Safety Considerations:** A 2020 review notes that excessive consumption of NDGA is linked to liver and kidney damage, underscoring the narrow therapeutic window and need for careful dosing [1].
- Natural Product Source:** *Larrea tridentata* remains a source of new chemical entities with investigated antibacterial and cytotoxic activities [4].

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References

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4. New cyclolignans of Larrea tridentata and their ... [sciencedirect.com]

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